

# (S)-1-(3-Chlorophenyl)ethanol: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: (S)-1-(3-Chlorophenyl)ethanol

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This technical guide provides a comprehensive overview of the safety and handling precautions for **(S)-1-(3-Chlorophenyl)ethanol**. The information presented is intended to assist researchers, scientists, and drug development professionals in implementing safe laboratory practices when working with this compound. Due to limited publicly available data specific to the (S)-enantiomer, this guide incorporates information from safety data sheets (SDS) for the racemic mixture of 1-(3-Chlorophenyl)ethanol and its isomers. All quantitative data has been summarized in clear, structured tables for ease of comparison, and detailed procedural guidance is provided for safe handling and in case of emergencies.

## Hazard Identification and Classification

**(S)-1-(3-Chlorophenyl)ethanol** is classified as a hazardous substance. The following GHS classification is based on data for 1-(3-Chlorophenyl)ethanol.

Signal Word: Warning[1]

Pictogram:[1]

- GHS07: Exclamation Mark

Hazard Statements:[1]

- H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

**Precautionary Statements:**

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.

- P501: Dispose of contents/container to an approved waste disposal plant.

## Quantitative Safety and Physical Data

The following table summarizes the available quantitative data for 1-(3-Chlorophenyl)ethanol and its related isomers. It is important to note the absence of specific toxicological data (LD50/LC50) for the (S)-enantiomer. The provided data should be used as a reference for risk assessment.

Property	Value	Source / Compound
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClO	1-(3-Chlorophenyl)ethanol
Molecular Weight	156.61 g/mol	1-(3-Chlorophenyl)ethanol
Physical State	Liquid	1-(3-Chlorophenyl)ethanol
Boiling Point	83-85 °C @ 1.5 mmHg	1-(3-Chlorophenyl)ethanol[2]
Density	1.173 g/mL	1-(3-Chlorophenyl)ethanol[2]
Flash Point	>110 °C (>230 °F)	1-(4-Chlorophenyl)ethanol[3]
LD50 (Oral)	No data available	(S)-1-(3-Chlorophenyl)ethanol
LC50 (Inhalation)	No data available	(S)-1-(3-Chlorophenyl)ethanol

## Experimental Protocols for Safe Handling

The following protocols are based on best practices for handling chiral alcohols and chlorophenyl compounds in a laboratory setting.

## Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves for integrity before each use.
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn. Closed-toe shoes are required.

## Engineering Controls

- All handling of **(S)-1-(3-Chlorophenyl)ethanol** should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that an eyewash station and a safety shower are readily accessible.

## Handling and Storage

- Handling: Avoid direct contact with skin and eyes. Avoid inhalation of vapors. Use only non-sparking tools if there is a risk of static discharge.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents.

## Spill and Emergency Procedures

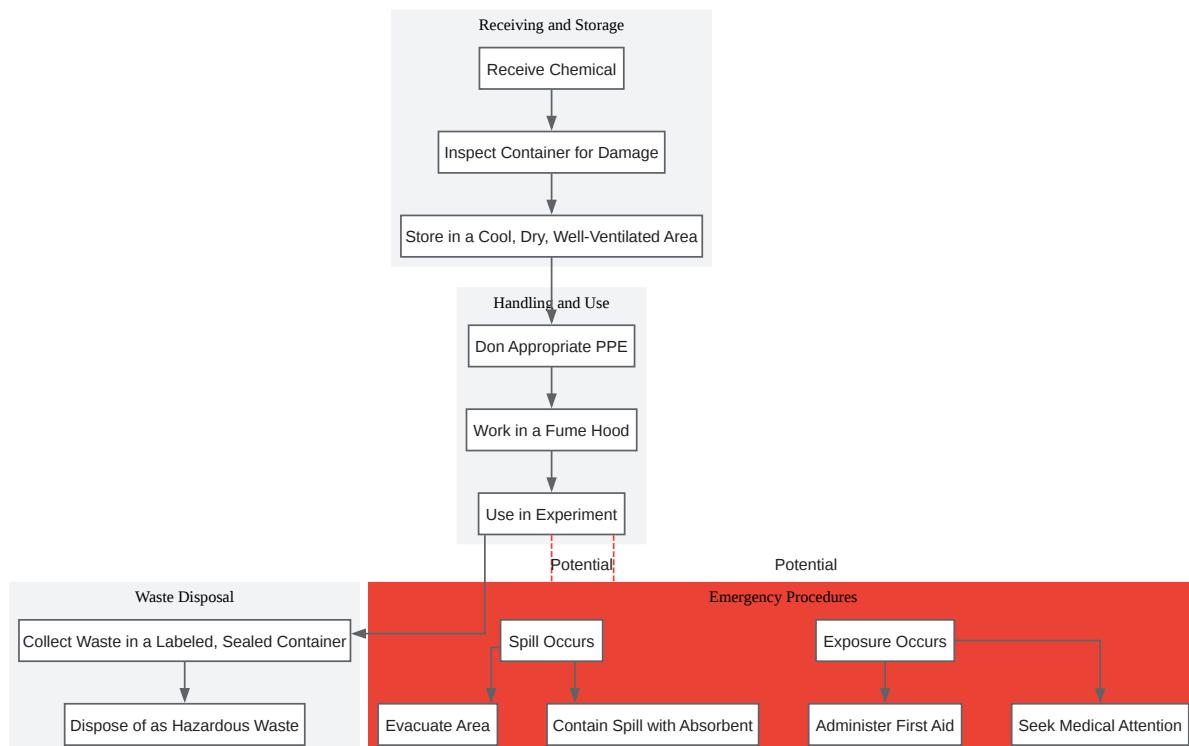
- Minor Spill:
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand).
  - Collect the absorbed material into a sealed container for hazardous waste disposal.
  - Clean the spill area with a suitable solvent, followed by soap and water.
- Major Spill:
  - Evacuate the area immediately.
  - Contact your institution's emergency response team.
  - Provide them with the Safety Data Sheet for 1-(3-Chlorophenyl)ethanol.

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **(S)-1-(3-Chlorophenyl)ethanol** from receipt to disposal.

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Caption: Safe handling workflow for **(S)-1-(3-Chlorophenyl)ethanol**.

# Signaling Pathways and Mechanism of Toxicity

Based on the conducted searches of publicly available literature and safety databases, there is no specific information available regarding the signaling pathways or the detailed mechanism of toxicity for **(S)-1-(3-Chlorophenyl)ethanol**. The observed irritant effects are likely due to its chemical properties as a chlorinated aromatic alcohol. Further toxicological studies are required to elucidate its specific biological interactions.

**Disclaimer:** This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment conducted by qualified professionals. Always consult the most up-to-date Safety Data Sheet (SDS) for the specific product you are using and adhere to your institution's safety protocols.

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